

physical properties of 1-Amino-2,6-dimethylpiperidine (boiling point, density).

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Compound of Interest

Compound Name: 1-Amino-2,6-dimethylpiperidine

Cat. No.: B1295051

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An In-Depth Technical Guide to the Physical Properties of **1-Amino-2,6-dimethylpiperidine**

Introduction

1-Amino-2,6-dimethylpiperidine (CAS No. 39135-39-2) is a substituted heterocyclic amine with a molecular formula of C₇H₁₆N₂.^{[1][2][3]} Its structure, featuring a piperidine ring with two methyl groups at the 2 and 6 positions and an amino group attached to the nitrogen atom, gives rise to stereoisomerism and specific chemical reactivity.^{[1][4]} This compound serves as a valuable reactant and intermediate in organic synthesis, notably in the preparation of amides, hydrazones, and various pharmacologically active agents, including potential anticonvulsants and HIV entry inhibitors.^{[2][5]} A thorough understanding of its fundamental physical properties, such as boiling point and density, is paramount for its safe handling, reaction optimization, and process scale-up in research and drug development settings. This guide provides a detailed examination of these core properties, grounded in established experimental methodologies and theoretical principles.

Physicochemical Data Summary

The key physical and chemical identifiers for **1-Amino-2,6-dimethylpiperidine** are summarized below for quick reference. These values are critical for laboratory use, from reaction setup to purification and storage.

Property	Value	Source(s)
CAS Number	39135-39-2	[1] [2] [3] [5]
Molecular Formula	C ₇ H ₁₆ N ₂	[1] [2] [3] [5]
Molar Mass	128.22 g/mol	[1] [2] [5]
Boiling Point	65-80 °C at 30 mmHg	[1] [5]
Density	0.865 g/mL at 25 °C	[1] [5]
Refractive Index	n _{20/D} 1.465	[1] [5]

Core Physical Properties: An In-Depth Analysis

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This property is a direct indicator of the strength of intermolecular forces. For **1-Amino-2,6-dimethylpiperidine**, the reported boiling point is a range of 65-80 °C under a reduced pressure of 30 mmHg.[\[1\]](#)[\[5\]](#)

Causality and Structural Interpretation:

- Hydrogen Bonding: As a secondary amine (the exocyclic nitrogen is primary, but the ring nitrogen is tertiary), **1-Amino-2,6-dimethylpiperidine** possesses N-H bonds in its amino group. These allow for intermolecular hydrogen bonding, where the lone pair on a nitrogen atom of one molecule attracts the slightly positive hydrogen atom of another.[\[6\]](#)[\[7\]](#) This is a relatively strong intermolecular force that requires significant energy to overcome, leading to a higher boiling point than alkanes of similar molecular weight.[\[7\]](#) However, the hydrogen bonds between amine molecules are generally weaker than those in alcohols because nitrogen is less electronegative than oxygen.[\[8\]](#)
- Molecular Weight and Dispersion Forces: With a molar mass of 128.22 g/mol, the molecule exhibits van der Waals dispersion forces.[\[1\]](#)[\[2\]](#)[\[5\]](#) The strength of these forces increases with molecular size and surface area, contributing significantly to the energy required for vaporization.[\[8\]](#)

- Reduced Pressure Distillation: The boiling point is specified at a reduced pressure (30 mmHg), which is significantly below atmospheric pressure (760 mmHg). This indicates that the compound may be susceptible to decomposition, oxidation, or polymerization at its normal boiling point.^[9] By reducing the external pressure, the temperature required to achieve boiling is lowered, allowing for safer distillation and purification of the thermally sensitive compound.

Density

Density is a fundamental physical property defined as mass per unit of volume. For **1-Amino-2,6-dimethylpiperidine**, the literature value is 0.865 g/mL at 25 °C.^{[1][5]} This value is essential for converting mass to volume in experimental setups and for fluid dynamics calculations in process design.

Causality and Experimental Context:

The density of a liquid amine is influenced by its molecular weight, molecular packing efficiency in the liquid state, and temperature. The value of 0.865 g/mL is less than that of water, indicating that it will form the upper layer if mixed with immiscible water. The temperature is specified at 25 °C because density is temperature-dependent; as temperature increases, the volume typically expands, leading to a decrease in density. Accurate density measurements are crucial for process modeling and the design of equipment like absorption towers.^[10]

Experimental Determination Protocols

To ensure data integrity and reproducibility, the following protocols describe modern, validated methods for determining the boiling point and density of liquid amines like **1-Amino-2,6-dimethylpiperidine**.

Protocol 1: Determination of Boiling Point via Reduced Pressure Distillation

This method is chosen for its suitability for compounds that may decompose at their atmospheric boiling point.

Methodology:

- Apparatus Setup: Assemble a short-path distillation apparatus. This includes a round-bottom flask, a distillation head with a port for a thermometer or temperature probe, a condenser, and a receiving flask. Ensure all glassware is dry.
- Vacuum Connection: Connect the apparatus to a vacuum pump via a vacuum trap and a manometer to accurately monitor the pressure. A bleed valve should be included to allow for fine control of the system pressure.
- Sample Preparation: Place a sample of **1-Amino-2,6-dimethylpiperidine** (e.g., 10 mL) and a few boiling chips or a magnetic stir bar into the round-bottom flask to ensure smooth boiling.
- System Evacuation: Begin stirring and slowly evacuate the system. Adjust the bleed valve until a stable pressure of 30 mmHg is achieved and maintained as read on the manometer.
- Heating: Gently heat the distillation flask using a heating mantle.
- Data Collection: Record the temperature at which the liquid begins to boil and a steady stream of condensate is observed on the thermometer bulb and drips into the condenser. This temperature is the boiling point at the recorded pressure. The temperature should remain constant as the first fraction is collected.
- Validation: The system's pressure must be continuously monitored. Any fluctuation will alter the boiling point. The protocol's trustworthiness relies on a stable, accurately measured pressure and a stable temperature reading during distillation.

Protocol 2: Determination of Density via Vibrating Tube Densitometer

This is a highly accurate and rapid method for determining the density of liquids. Modern instruments like the Anton Paar DMA series are frequently used for this purpose with high precision.[\[11\]](#)[\[12\]](#)

Methodology:

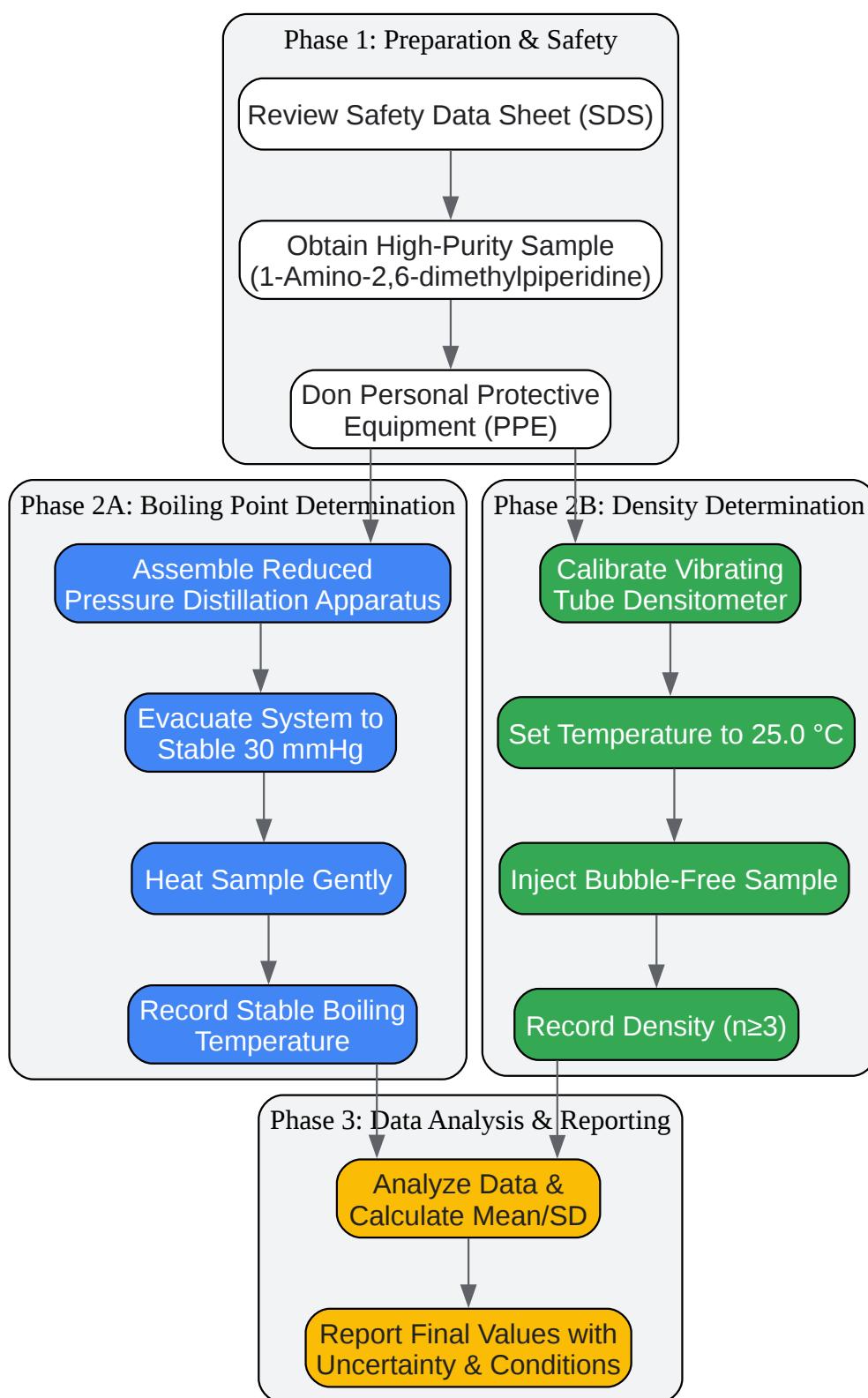
- Instrument Calibration: Calibrate the densitometer according to the manufacturer's instructions. This typically involves a two-point calibration using dry air and deionized,

degassed water at a known temperature (e.g., 25 °C). The instrument measures the oscillation period of a U-shaped tube, which changes based on the density of the fluid inside.

- Temperature Control: Set the instrument's internal Peltier thermostat to the desired temperature of 25.0 ± 0.1 °C. Allow the system to equilibrate.
- Sample Introduction: Inject a small, bubble-free aliquot of **1-Amino-2,6-dimethylpiperidine** into the measurement cell using a syringe. Ensure the sample completely fills the U-tube.
- Measurement: Allow the sample's temperature and the oscillation period to stabilize. The instrument will automatically calculate and display the density.
- Replicates and Cleaning: Perform multiple (at least three) independent measurements to ensure reproducibility. Between samples, thoroughly clean the measurement cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it completely with a stream of air or nitrogen.
- Validation: The accuracy of this method is contingent on precise calibration and stringent temperature control. The low uncertainty of modern vibrating tube densitometers (often less than ± 0.7 kg·m⁻³) provides a high degree of confidence in the results.[12]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow for the comprehensive determination of the physical properties of **1-Amino-2,6-dimethylpiperidine**.

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